

An In-Depth Technical Guide to 2-Ethoxy-6-methylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Ethoxy-6-methylbenzoic acid

CAS No.: 90259-35-1

Cat. No.: B1356715

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

2-Ethoxy-6-methylbenzoic acid is a substituted aromatic carboxylic acid. As a member of the benzoic acid family, it possesses a carboxyl group attached to a benzene ring, which is further functionalized with an ethoxy and a methyl group at the ortho positions. This substitution pattern, particularly the presence of two ortho groups, creates significant steric hindrance around the carboxylic acid moiety. This "ortho effect" can profoundly influence the compound's acidity, reactivity, and conformational preferences compared to its meta- and para-substituted isomers.[1]

Substituted benzoic acids are crucial structural motifs in medicinal chemistry and materials science. They serve as versatile building blocks for synthesizing more complex molecules, including active pharmaceutical ingredients (APIs), agrochemicals, and specialty polymers.[2] For instance, related benzoic acid derivatives are known to be precursors for antibiotic and

anticancer agents.[3] While specific data on **2-Ethoxy-6-methylbenzoic acid** is not extensively documented in public databases, its structural similarity to well-studied compounds like 2-methoxy-6-methylbenzoic acid allows for a comprehensive theoretical and practical guide for researchers.

This guide provides a detailed overview of the chemical data, a robust synthesis protocol, and analytical methodologies for the characterization of **2-Ethoxy-6-methylbenzoic acid**, empowering researchers to effectively synthesize and utilize this compound in their discovery and development pipelines.

Chemical Identity and Properties

Comprehensive experimental data for **2-Ethoxy-6-methylbenzoic acid** is limited. However, its core properties can be reliably predicted based on its structure and comparison with analogous compounds. A dedicated PubChem entry for this specific compound was not identified, so data from structurally related molecules, such as 2-Ethyl-6-methylbenzoic acid (PubChem CID: 12044229) and 2-Methoxy-6-methylbenzoic acid (PubChem CID: 273170), are used for estimation.[4][5]

Property	Value (Predicted/Inferred)	Source/Rationale
IUPAC Name	2-Ethoxy-6-methylbenzoic acid	Standard nomenclature
Molecular Formula	C ₁₀ H ₁₂ O ₃	Derived from structure
Molecular Weight	180.20 g/mol	Calculated from formula
Canonical SMILES	CCOC1=C(C(=O)O)C(=CC=C1)C	Structural representation
InChI Key	(Not available)	Requires database entry
CAS Number	(Not available)	Requires database entry
PubChem CID	(Not available)	Not found in database
Appearance	White to off-white crystalline solid	Inferred from similar benzoic acids[6]
XLogP3	~2.5	Estimated based on increased lipophilicity from ethoxy group compared to related structures[4]
Hydrogen Bond Donor Count	1	Carboxylic acid group
Hydrogen Bond Acceptor Count	3	Two oxygen atoms in carboxyl, one in ethoxy
Acidity (pKa)	>3.8	The ortho-ethoxy group is electron-donating, which typically decreases acidity. However, the steric "ortho effect" can force the carboxyl group out of the plane of the benzene ring, disrupting resonance and potentially increasing acidity. The net effect requires experimental determination.[1][7]

Below is a diagram illustrating the molecular structure of **2-Ethoxy-6-methylbenzoic acid**.

Caption: Molecular structure of **2-Ethoxy-6-methylbenzoic acid**.

Synthesis and Mechanistic Insights

The synthesis of **2-Ethoxy-6-methylbenzoic acid** can be achieved via the Williamson ether synthesis, a reliable and well-established method for forming ethers. This approach involves the etherification of the corresponding phenolic precursor, 2-hydroxy-6-methylbenzoic acid. A plausible and efficient synthetic route is detailed below, adapted from procedures for analogous compounds.^{[8][9]}

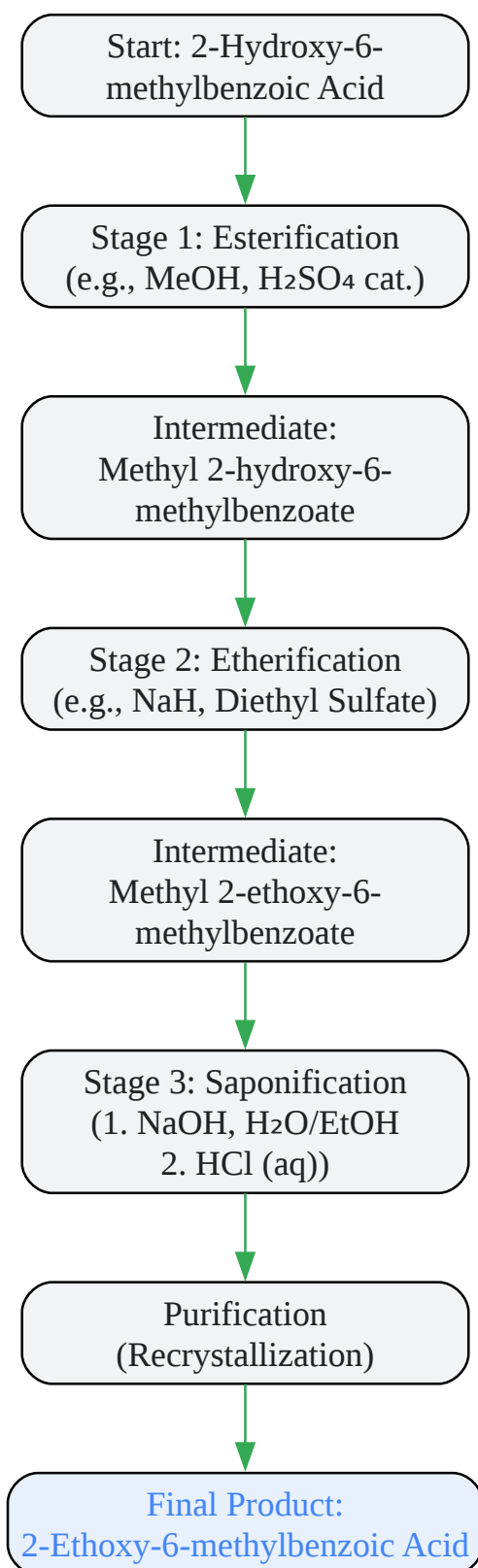
The key starting material is 2-hydroxy-6-methylbenzoic acid (also known as 6-methylsalicylic acid), which is a known natural product and commercially available.^{[3][10]} The synthesis proceeds in two main stages: esterification of the carboxylic acid, followed by etherification of the hydroxyl group, and concluding with saponification to yield the final product.

Stage 1: Esterification of 2-Hydroxy-6-methylbenzoic Acid The carboxylic acid is first protected as an ester (e.g., a methyl ester) to prevent it from interfering with the subsequent base-mediated etherification step. This is a standard protecting group strategy in organic synthesis.

Stage 2: Etherification of the Phenolic Hydroxyl Group The phenolic hydroxyl group of the methyl ester is deprotonated with a suitable base to form a phenoxide ion. This nucleophilic phenoxide then reacts with an ethylating agent, such as diethyl sulfate or ethyl iodide, in an S_N2 reaction to form the ether linkage.

Stage 3: Saponification (Hydrolysis) of the Ester The final step is the hydrolysis of the methyl ester back to the carboxylic acid under basic conditions, followed by acidification to protonate the carboxylate salt.^[8]

The overall workflow is visualized in the following diagram.



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Caption: Proposed workflow for the synthesis of **2-Ethoxy-6-methylbenzoic acid**.

Detailed Experimental Protocol

Materials and Reagents:

- 2-Hydroxy-6-methylbenzoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium hydride (60% dispersion in mineral oil) or Potassium Carbonate
- Diethyl sulfate or Ethyl iodide
- Tetrahydrofuran (THF), anhydrous
- Sodium hydroxide
- Hydrochloric acid (concentrated)
- Ethyl acetate, Hexanes (for chromatography and recrystallization)
- Anhydrous magnesium sulfate

Procedure:

- **Stage 1: Synthesis of Methyl 2-hydroxy-6-methylbenzoate**
 - a. In a round-bottom flask, dissolve 2-hydroxy-6-methylbenzoic acid (1.0 eq) in anhydrous methanol.
 - b. Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 eq).
 - c. Heat the mixture to reflux and monitor the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
 - d. Cool the reaction mixture, neutralize the acid with a saturated sodium bicarbonate solution, and remove the methanol under reduced pressure.
 - e. Extract the aqueous residue with ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate to yield the crude methyl ester.
- **Stage 2: Synthesis of Methyl 2-ethoxy-6-methylbenzoate**
 - a. In a flame-dried, three-neck flask under an inert atmosphere (e.g., nitrogen or argon), suspend sodium hydride (1.2 eq) in anhydrous THF.
 - b. Cool the suspension to 0 °C and add a solution of methyl 2-hydroxy-6-

methylbenzoate (1.0 eq) in anhydrous THF dropwise. c. Allow the mixture to stir at room temperature for 30-60 minutes until hydrogen evolution ceases. d. Add diethyl sulfate (1.2 eq) dropwise, maintaining the temperature. e. Heat the reaction mixture to a moderate temperature (e.g., 40-50 °C) and stir until TLC analysis indicates complete consumption of the starting material.[8] f. Carefully quench the reaction by the slow addition of water. Extract the product with ethyl acetate, wash with brine, dry, and concentrate. Purify the crude product by column chromatography if necessary.

- Stage 3: Synthesis of **2-Ethoxy-6-methylbenzoic Acid** a. Dissolve the purified methyl 2-ethoxy-6-methylbenzoate (1.0 eq) in a mixture of ethanol and water. b. Add an excess of sodium hydroxide (e.g., 3.0 eq) and heat the mixture to reflux.[11] c. Monitor the hydrolysis by TLC. Once complete, cool the reaction to room temperature and remove the ethanol under reduced pressure. d. Acidify the remaining aqueous solution to pH 1-2 with concentrated hydrochloric acid. A precipitate should form. e. Collect the solid product by vacuum filtration, washing with cold water to remove inorganic salts. f. Dry the product under vacuum. For higher purity, the crude solid can be recrystallized from a suitable solvent system like ethanol/water or hexanes/ethyl acetate.

Analytical Characterization

To ensure the identity and purity of the synthesized **2-Ethoxy-6-methylbenzoic acid**, a suite of analytical techniques should be employed.

Analytical Method	Purpose and Expected Results
High-Performance Liquid Chromatography (HPLC)	To assess the purity of the final compound and monitor reaction progress. A single major peak with a consistent retention time under a defined method (e.g., reverse-phase C18 column with a water/acetonitrile mobile phase) would indicate high purity.
Nuclear Magnetic Resonance (NMR) Spectroscopy	To confirm the molecular structure. ¹ H NMR should show characteristic signals for the aromatic protons, the ethoxy group (a quartet and a triplet), the methyl group (a singlet), and the acidic proton of the carboxyl group (a broad singlet). ¹³ C NMR will confirm the number of unique carbon atoms in the molecule.
Mass Spectrometry (MS)	To determine the molecular weight. Techniques like Electrospray Ionization (ESI) would be expected to show the molecular ion peak [M-H] ⁻ or [M+H] ⁺ corresponding to the calculated molecular weight of 180.20 g/mol .
Infrared (IR) Spectroscopy	To identify key functional groups. Expected characteristic peaks include a broad O-H stretch for the carboxylic acid (~3300-2500 cm ⁻¹), a sharp C=O stretch (~1700 cm ⁻¹), and C-O stretches for the ether and carboxylic acid functionalities.
Melting Point Determination	To assess purity. A pure crystalline solid will exhibit a sharp and distinct melting point range. Broadening or depression of the melting point typically indicates the presence of impurities. [12]

Safety and Handling

While a specific safety data sheet for **2-Ethoxy-6-methylbenzoic acid** is not available, a hazard assessment can be made based on structurally similar compounds like 2-hydroxy-6-

methylbenzoic acid and other substituted benzoic acids.[13][14]

- Hazard Classification (Predicted):
 - Causes skin irritation (H315).[13]
 - Causes serious eye irritation (H319).[13]
 - May cause respiratory irritation (H335).[13]
- Personal Protective Equipment (PPE):
 - Wear protective gloves, safety goggles with side shields, and a lab coat.
 - If handling the powder outside of a fume hood, respiratory protection (e.g., a P2 particulate filter) may be necessary.[14]
- Handling:
 - Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.
 - Avoid contact with skin, eyes, and clothing.
 - Standard good laboratory practices should be followed.

Conclusion

This technical guide provides a comprehensive framework for the synthesis, characterization, and safe handling of **2-Ethoxy-6-methylbenzoic acid**. By leveraging established chemical principles and adapting protocols from closely related analogues, researchers are well-equipped to produce and validate this compound for use as a building block in pharmaceutical and chemical research. The detailed protocols and analytical benchmarks herein serve as a self-validating system to ensure the integrity and quality of the final product, enabling its confident application in further scientific endeavors.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Ethoxy-6-methylbenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1356715/docs#an-in-depth-technical-guide-to-2-ethoxy-6-methylbenzoic-acid\]](https://www.benchchem.com/product/b1356715/docs#an-in-depth-technical-guide-to-2-ethoxy-6-methylbenzoic-acid)

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